

# Comprehensive Safety and Operational Guide for Handling Famitinib Malate

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## Compound of Interest

Compound Name: *Famitinib malate*

Cat. No.: *B12681737*

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **Famitinib malate**. The following procedures and recommendations are designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Hazard Identification and Safety Summary

**Famitinib malate** is a potent multi-targeted tyrosine kinase inhibitor. While specific quantitative toxicity data such as LD50 are not readily available, the compound is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Standard laboratory safety precautions should be strictly followed to minimize exposure and prevent environmental contamination.

Hazard Classification & Precautionary Statements	Personal Protective Equipment (PPE) Requirements	Storage and Handling Conditions	First Aid Measures	Spill and Disposal Procedures
<p>GHS Classification: - Acute toxicity, Oral (Category 4), H302 - Acute aquatic toxicity (Category 1), H400 - Chronic aquatic toxicity (Category 1), H410[1]</p>	<p>Eye/Face Protection: ANSI-approved safety goggles with side-shields[1].</p>	<p>Storage Temperature: - Powder: -20°C for up to 24 months - In DMSO: -80°C for up to 6 months[2] [3]</p>	<p>Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.</p>	<p>Spill Containment: Evacuate the area. Wear full PPE. For solutions, absorb with an inert material (e.g., diatomite). For powder, carefully sweep up to avoid dust generation.</p>
<p>Precautionary Statements: - P264: Wash skin thoroughly after handling. - P270: Do not eat, drink or smoke when using this product. - P273: Avoid release to the environment. - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.</p>	<p>Hand Protection: Chemical-resistant protective gloves (e.g., nitrile). Glove breakthrough time should be considered for prolonged handling.</p>	<p>Handling: - Use in a well-ventilated area, preferably in a chemical fume hood. - Avoid inhalation of dust or aerosols. - Avoid contact with skin and eyes[1].</p>	<p>Skin Contact: Remove contaminated clothing. Rinse skin thoroughly with plenty of soap and water. Seek medical attention.</p>	<p>Decontamination : Decontaminate surfaces and equipment by scrubbing with alcohol.</p>

- P330: Rinse mouth. - P501: Dispose of contents/container to an approved waste disposal plant[1].

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		Inhalation: Move to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.	Disposal: Dispose of waste in a designated, sealed container. Follow all federal, state, and local regulations for hazardous waste disposal[1].
Body Protection: Impervious laboratory coat or gown[1].	Incompatibilities: Strong acids/alkalis, strong oxidizing/reducing agents[1].		

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Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated and engineering controls are not sufficient[1].	Ingestion: Do NOT induce vomiting. Wash out mouth with water and seek immediate medical attention[1].
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## Experimental Protocol: Preparation of a Famitinib Malate Stock Solution

This protocol outlines a standard procedure for preparing a stock solution of **Famitinib malate** for use in in-vitro experiments. All procedures should be performed in a chemical fume hood while wearing the appropriate personal protective equipment.

## Materials:

- **Famitinib malate** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

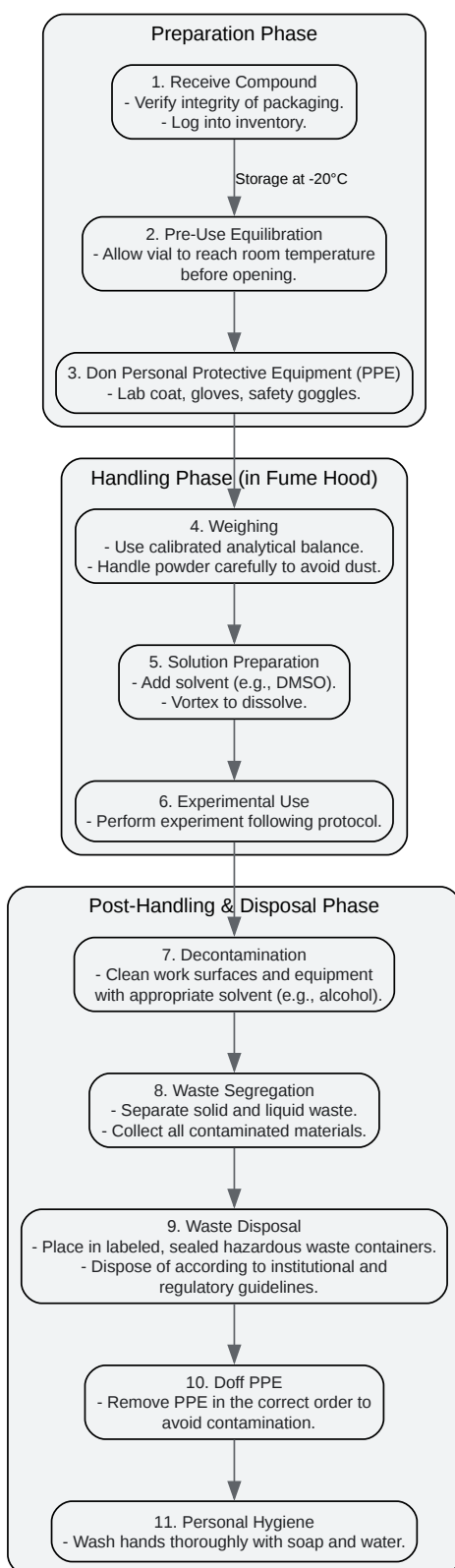
## Procedure:

- Pre-Weighing Preparation:
  - Before opening, allow the vial of **Famitinib malate** powder to equilibrate to room temperature for at least one hour to prevent condensation[2].
  - Ensure the analytical balance is calibrated and located inside the chemical fume hood or in a designated weighing enclosure.
- Weighing the Compound:
  - Carefully weigh the desired amount of **Famitinib malate** powder onto weighing paper.
  - Transfer the powder to a sterile microcentrifuge tube or vial.
- Solubilization:
  - Add the calculated volume of DMSO to the tube containing the **Famitinib malate** powder to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 5.45 mg of **Famitinib malate** (MW: 544.57 g/mol ), you would add 1 mL of DMSO.
  - Cap the tube tightly.

- Dissolution:
  - Vortex the solution until the **Famitinib malate** is completely dissolved. Gentle warming in a water bath may be used if necessary, but avoid excessive heat.
- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles.
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -80°C for long-term storage (up to 6 months)<sup>[2]</sup><sup>[3]</sup>. For short-term storage, solutions in DMSO can be kept at 4°C for up to 2 weeks<sup>[3]</sup>.

## Operational and Disposal Plans

A clear workflow is critical for the safe handling of **Famitinib malate**. The following diagram illustrates the key stages from receiving the compound to its final disposal.



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